

# Application Note & Protocol: JX040 Solid-State Pulsed Power Switch

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## Compound of Interest

Compound Name: JX040

Cat. No.: B608285

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Pulsed power technology enables the delivery of enormous amounts of energy in extremely short durations, finding applications in diverse fields such as plasma physics, high-power microwave generation, materials science, and advanced medical treatments. A critical component in any pulsed power system is the switch, which must reliably handle high voltages and currents with nanosecond precision. This document provides detailed application notes and protocols for the **JX040**, a solid-state, thyristor-based switch module engineered for high-performance pulsed power applications in a laboratory setting. The **JX040** offers a combination of high peak power handling, fast switching, and exceptional reliability, making it an ideal alternative to traditional spark gaps and thyratrons.[1][2]

Product Description: The **JX040** is a compact, high-voltage solid-state switch designed for applications requiring rapid, high-current pulses.[3] It consists of multiple series-connected thyristors optimized for high di/dt and high peak current capabilities.[3][4] Unlike spark gaps, which suffer from electrode erosion, or thyratrons, which have limited heater lifetimes, the **JX040**'s solid-state design ensures a virtually unlimited operational lifetime with minimal maintenance.[1] Its trigger mechanism can be a simple low-voltage electrical signal or a fiber-optic input, offering enhanced noise immunity and easier integration compared to the complex triggering required for spark gaps.[3]

Key Features:

- Solid-State Reliability: Long lifetime and maintenance-free operation.[1]

- High Peak Current: Capable of handling peak currents in the tens of kiloamperes.[2]
- Fast Rise Time: High di/dt rating allows for rapid current switching.[3][5]
- Low Jitter: Precise and repeatable timing for synchronized experiments.[5]
- Arc-Free Switching: Ideal for environments where electromagnetic interference must be minimized.[2]
- Compact Design: High power density in a small footprint.[2]

#### Primary Applications:

- Driving high-power lasers (e.g., Excimer lasers).[1]
- Powering plasma generation and processing systems.
- Component testing and characterization.
- Materials processing, including sintering and metal forming.[2]
- Driving high-field electromagnets.
- Research in fusion power and high-energy physics.[2]

## Quantitative Data

The performance characteristics of the **JX040** are summarized below. These values represent typical performance at 25°C unless otherwise noted.

Table 1: Absolute Maximum Ratings

Parameter	Symbol	Value	Units
<b>Peak Repetitive Forward Off-State Voltage</b>	<b>VDRM</b>	<b>20</b>	<b>kV</b>
Peak Non-Repetitive Forward Current (10 $\mu$ s pulse)	IFSM	80	kA
Peak Repetitive Forward Current (5 $\mu$ s pulse, 10 pps)	IFRM	40	kA
RMS On-State Current	IT(RMS)	150	A
Critical Rate of Rise of On-State Current	dI/dt	1200	A/ $\mu$ s
Operating Junction Temperature	TJ	-40 to 125	$^{\circ}$ C

| Storage Temperature | Tstg | -55 to 150 |  $^{\circ}$ C |

Table 2: Electrical Characteristics

Parameter	Symbol	Conditions	Min	Typ	Max	Units
On-State Voltage	V <sub>TM</sub>	I <sub>T</sub> = 10 kA, T <sub>J</sub> = 125°C	-	2.5	3.5	V
Turn-on Time	t <sub>on</sub>	V <sub>D</sub> = 15 kV, I <sub>T</sub> = 20 kA	-	1.5	2.0	μs
Turn-on Delay Time	t <sub>d(on)</sub>	I <sub>G</sub> = 3A, 30ns rise time	-	100	150	ns
Jitter	t <sub>J</sub>	-	-	2	5	ns
Latching Current	I <sub>L</sub>	T <sub>J</sub> = 25°C	-	500	-	mA
Holding Current	I <sub>H</sub>	T <sub>J</sub> = 25°C	-	300	-	mA

| Off-State Leakage Current | I<sub>DRM</sub> | V<sub>DRM</sub> = 20 kV, T<sub>J</sub> = 125°C | - | 15 | 25 | μA |

Table 3: Thermal Characteristics

Parameter	Symbol	Value	Units
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| Thermal Resistance, Junction-to-Case | R<sub>θJC</sub> | 0.05 | °C/W |

## Experimental Protocols

### Protocol 1: Switching Characterization using Double-Pulse Test (DPT)

The Double-Pulse Test (DPT) is a standardized method for evaluating the dynamic switching performance of power semiconductor devices.[6][7] It allows for the measurement of turn-on

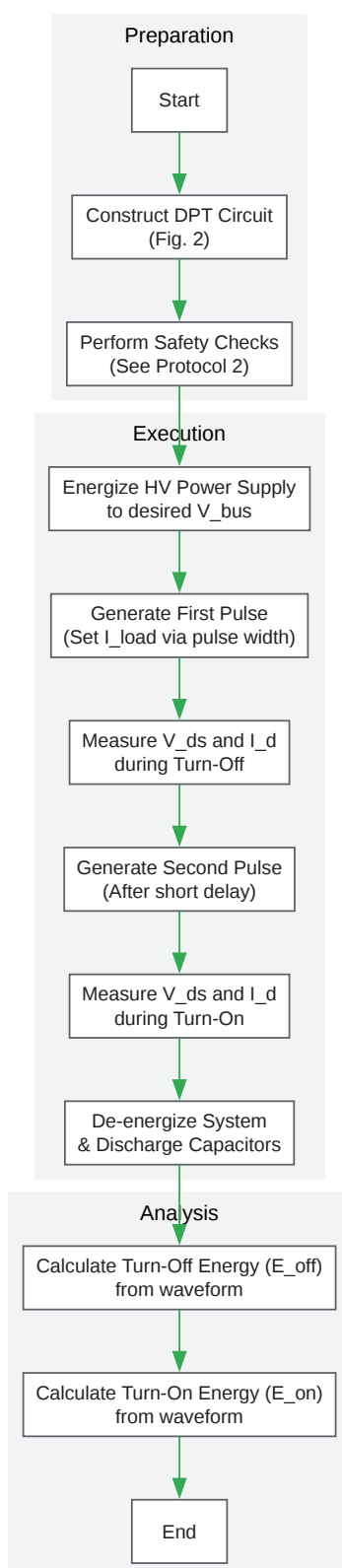
and turn-off characteristics, as well as switching energy losses, under controlled conditions that mimic real-world applications.[8][9]

Objective: To measure the turn-on ( $E_{on}$ ) and turn-off ( $E_{off}$ ) switching losses and reverse recovery characteristics of the **JX040** module.

Materials and Equipment:

- **JX040** Solid-State Switch (Device Under Test - DUT)
- High-Voltage DC Power Supply (capable of >20 kV)
- Freewheeling Diode (rated for the same voltage/current as the DUT)
- Load Inductor (to set the test current)
- Gate Driver Circuit (compatible with **JX040** trigger requirements)
- Arbitrary Function Generator (AFG) or Pulse Generator capable of generating a double pulse.[7]
- High-Bandwidth Oscilloscope
- High-Voltage Differential Probe
- High-Bandwidth Current Probe (e.g., Rogowski coil or current transformer)
- Appropriate safety enclosure and Personal Protective Equipment (PPE).[10]

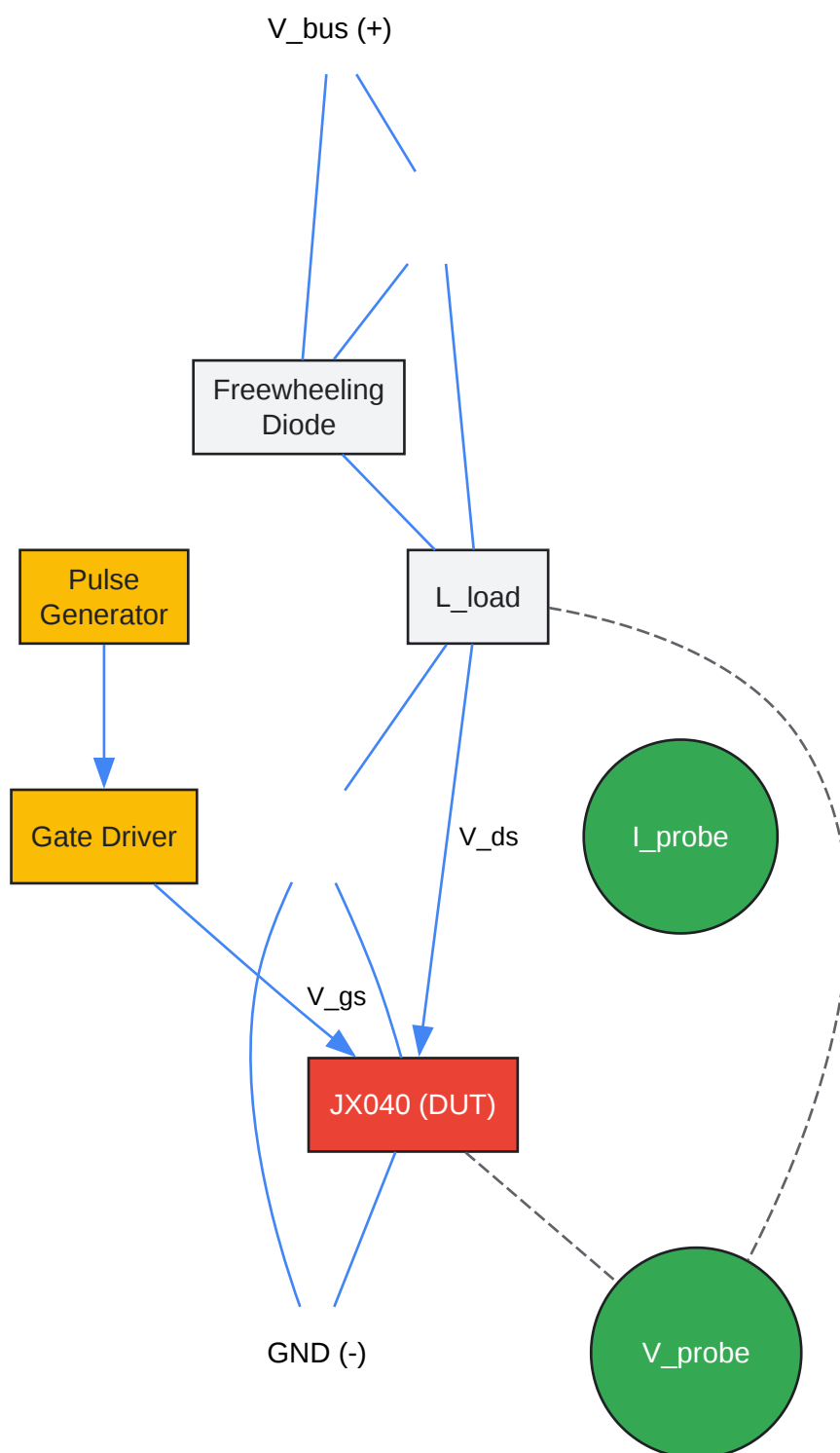
Experimental Workflow Diagram:



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Caption: Workflow for the Double-Pulse Test Protocol.

Circuit Setup: The DPT circuit is a half-bridge configuration where the **JX040** is the lower switch (DUT) and a fast-recovery diode acts as the upper freewheeling path for the inductive load.



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Caption: Double-Pulse Test (DPT) circuit schematic.

Procedure:

- Setup: Construct the DPT circuit as shown in the diagram within a high-voltage safety enclosure. Ensure all connections are secure and rated for the test voltage and current.
- First Pulse: Apply the first gate pulse to the **JX040**. The duration of this pulse determines the peak current that builds up in the load inductor ( $I_L = V_{bus} \cdot t_{on1} / L_{load}$ ).
- Turn-Off Measurement: At the end of the first pulse, the **JX040** turns off. The inductor current commutates to the freewheeling diode. Capture the drain-source voltage ( $V_{ds}$ ) and drain current ( $I_d$ ) waveforms on the oscilloscope during this turn-off transition.
- Second Pulse: After a short off-time, apply the second gate pulse. The **JX040** turns on again.
- Turn-On Measurement: Capture the  $V_{ds}$  and  $I_d$  waveforms during this turn-on transition. This is also when the reverse recovery of the freewheeling diode occurs.[8]
- Data Analysis:
  - Turn-Off Energy ( $E_{off}$ ): Integrate the product of  $V_{ds}$  and  $I_d$  over the turn-off interval.
  - Turn-On Energy ( $E_{on}$ ): Integrate the product of  $V_{ds}$  and  $I_d$  over the turn-on interval.
  - Reverse Recovery: Analyze the current overshoot and time during the turn-on of the second pulse to characterize the diode's reverse recovery behavior.

## Safety Protocols

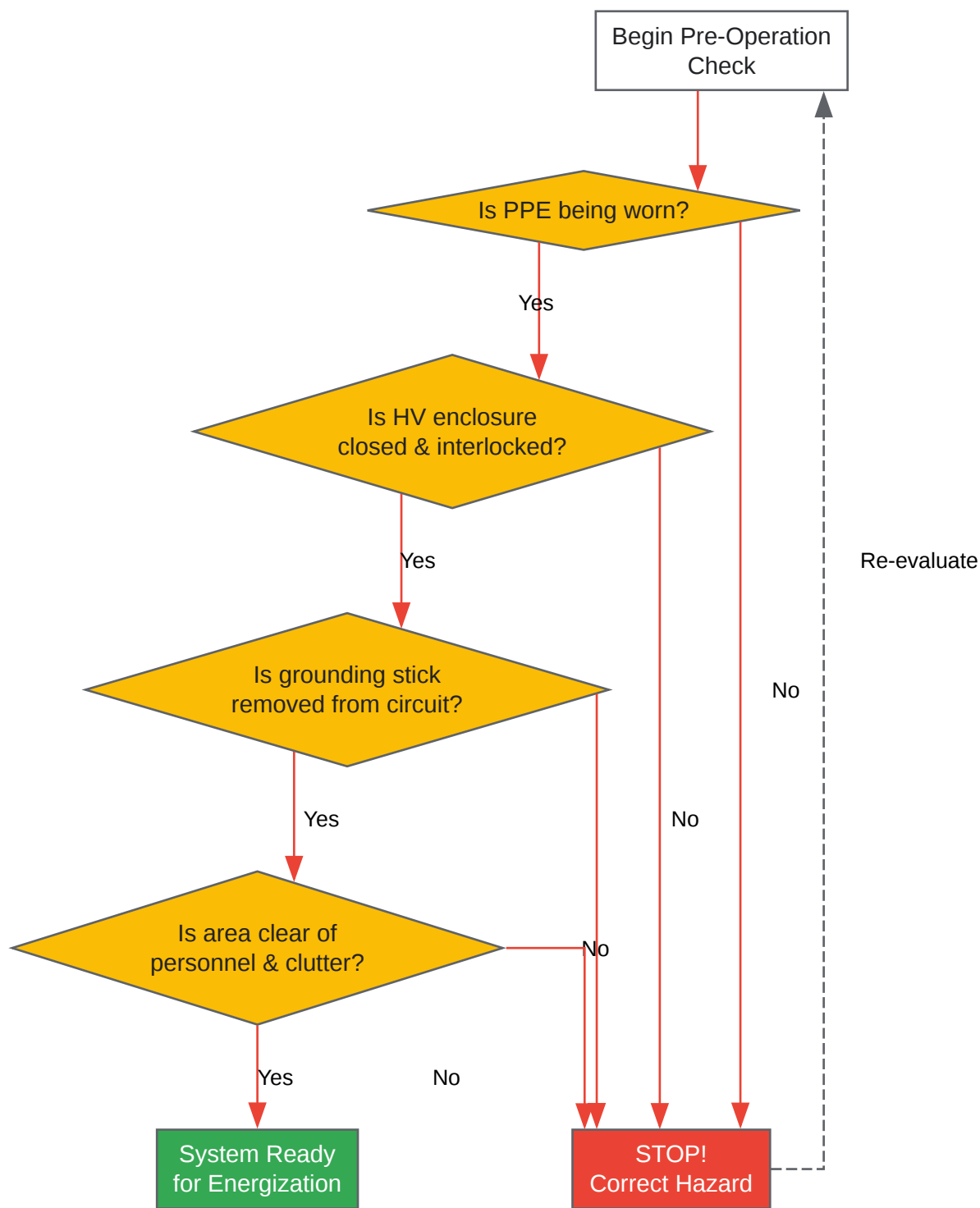
Working with high-voltage pulsed power systems presents significant hazards, including electric shock, arc flash, and fire.[11] Adherence to strict safety protocols is mandatory.[10][12][13]

General Precautions:



- Training: Only trained and qualified personnel should operate the equipment.[11]
- Teamwork: Always work with a partner who is knowledgeable about the system and emergency procedures.[14]
- PPE: Wear appropriate personal protective equipment, including high-voltage insulating gloves, safety glasses with side shields, and non-conductive footwear.[10][13]
- Enclosures: All high-voltage circuits must be contained within a properly interlocked safety enclosure.
- Grounding: Ensure all equipment is connected to a common, low-inductance earth ground. Use a grounding stick to discharge all capacitors before accessing the circuit.[14]

Pre-Operation Safety Checklist:



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Caption: Pre-operation high-voltage safety checklist.

Emergency Procedures:

- Shutdown: In case of an emergency, immediately press the master emergency stop button to de-energize the entire system.
- Electric Shock:
  - Do NOT touch the victim if they are still in contact with the live circuit.[12]
  - Turn off the main power supply.[12]
  - If the power cannot be turned off, use a non-conductive object (e.g., a dry wooden pole) to separate the victim from the circuit.
  - Administer first aid and call for emergency medical assistance immediately.
- Fire: Use a Class C fire extinguisher suitable for electrical fires.

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